

Application Notes and Protocols: Preparation of WAY-299765 Stock Solution

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Compound of Interest

Compound Name: WAY-299765

Cat. No.: B3210328

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Abstract

WAY-299765 is an active small molecule utilized in various research applications. Accurate and consistent experimental results depend on the proper preparation and storage of stock solutions. These application notes provide a detailed protocol for the solubilization, storage, and handling of **WAY-299765** to ensure its stability and efficacy for in vitro and in vivo studies. The following sections detail the compound's physicochemical properties, a step-by-step protocol for stock solution preparation, and recommended storage conditions.

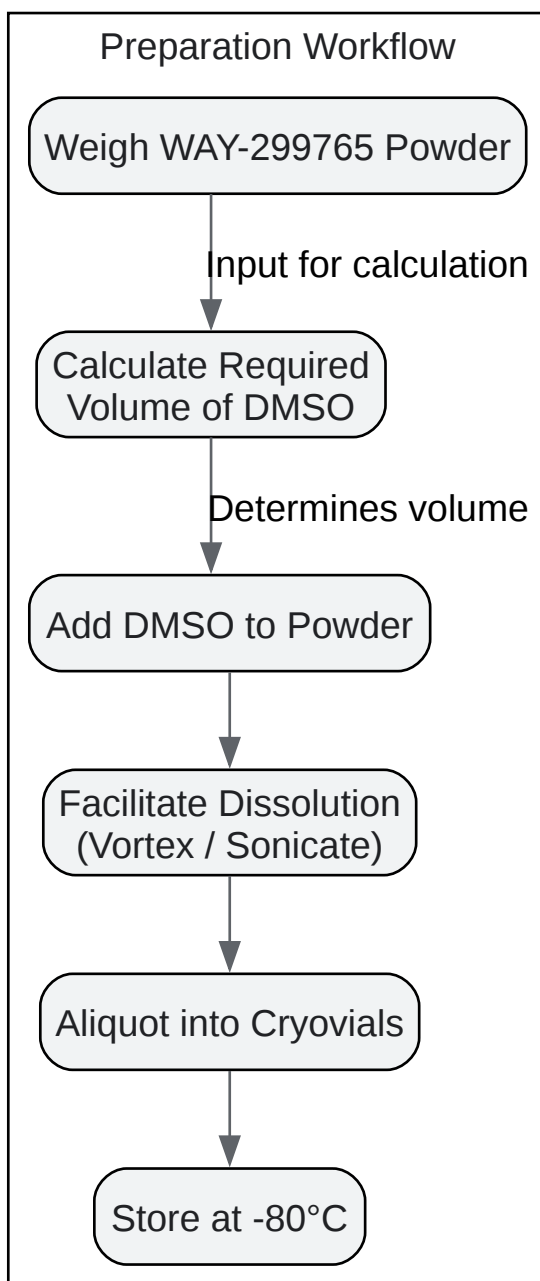
Physicochemical Properties and Storage

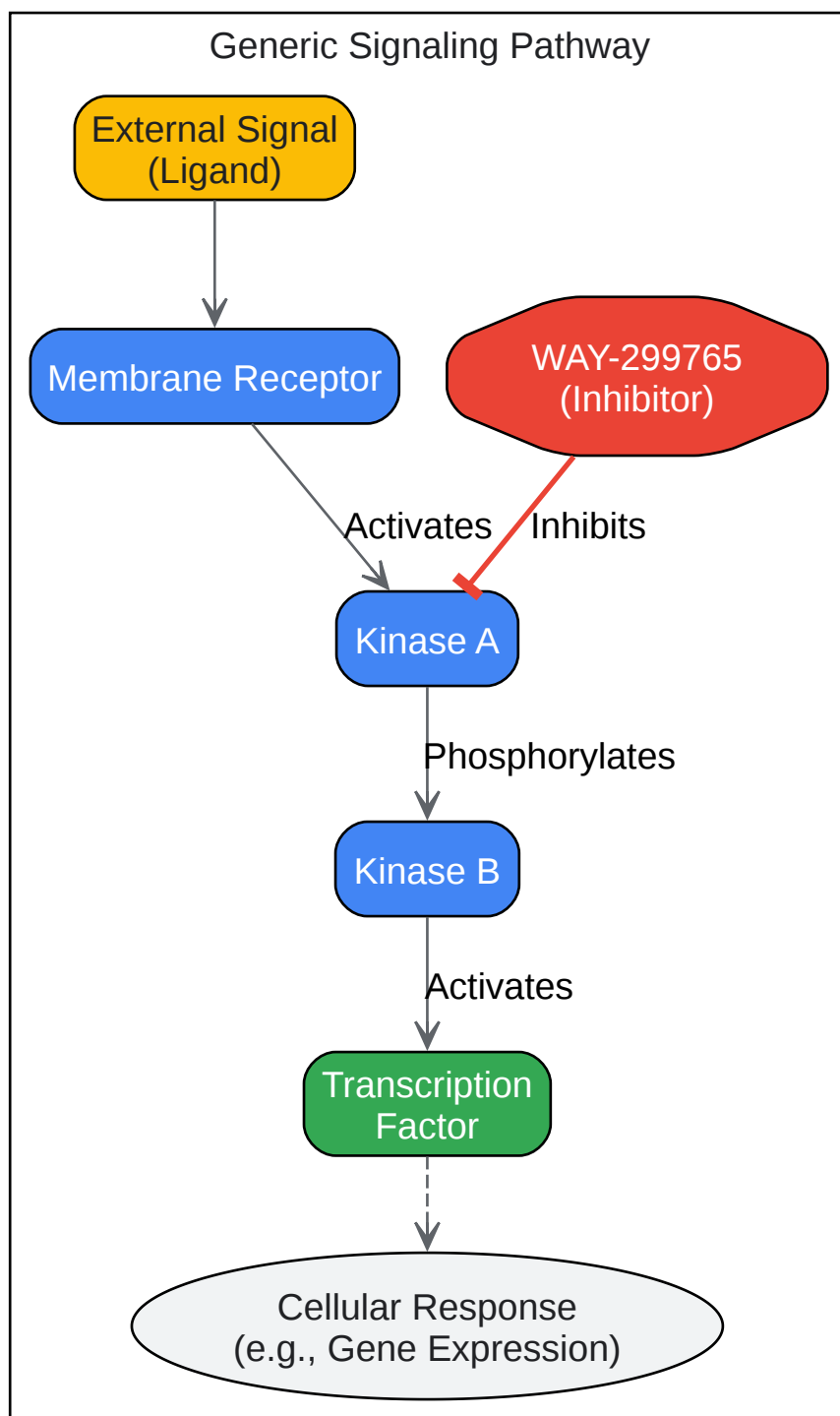
All quantitative data regarding **WAY-299765** is summarized in the table below for easy reference. It is crucial to use these values for accurate concentration calculations.

Property	Value	Citation
Molecular Formula	C ₁₃ H ₉ NO ₂ S	[1]
Molecular Weight	243.28 g/mol	[1]
CAS Number	106578-02-3	[2][3]
Appearance	Solid powder	
Solubility	Soluble in DMSO (25 mg/mL)	
Storage (Solid Form)	-20°C for up to 3 years	[3]
Storage (Stock Solution)	-80°C for up to 1 year	[3]

Experimental Workflow for Stock Solution Preparation

The general workflow for preparing the **WAY-299765** stock solution involves weighing the compound, calculating the required solvent volume, dissolving the compound, and storing it in appropriate aliquots.





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